

Chlorodicyclohexylphosphine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Chlorodicyclohexylphosphine

Cat. No.: B095532

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CAS Number: 16523-54-9

This technical guide provides an in-depth overview of **Chlorodicyclohexylphosphine**, a versatile organophosphorus compound widely utilized as a precursor in the synthesis of phosphine ligands for transition metal-catalyzed reactions. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed information on its properties, synthesis, handling, and applications, with a focus on its role in organic synthesis and catalysis.

Core Properties and Safety Information

Chlorodicyclohexylphosphine is a colorless to pale yellow liquid that is sensitive to air and moisture.^{[1][2]} It is crucial to handle this compound under an inert atmosphere (e.g., nitrogen or argon).^[1]

Physicochemical Properties

The key physical and chemical properties of **Chlorodicyclohexylphosphine** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|---------------------------------------|-------------------------------------|--------------|
| CAS Number | 16523-54-9 | [3] |
| Molecular Formula | C ₁₂ H ₂₂ ClP | [1] |
| Molecular Weight | 232.73 g/mol | [3] |
| Appearance | Colorless to pale yellow liquid | [4][5] |
| Boiling Point | 165 °C at 12 mmHg | [3][6] |
| Melting Point | 126-128 °C | [1][2] |
| Density | 1.054 g/mL at 25 °C | [3][6] |
| Refractive Index (n _{20/D}) | 1.533 | [3][6] |
| Flash Point | > 110 °C (> 230 °F) | [1][7] |
| Solubility | Reacts violently with water | [1][2] |
| InChI Key | AKJFBIZAEP TXIL-UHFFFAOYSA-N | [3] |
| SMILES | CIP(C1CCCCC1)C2CCCCC2 | [3][8] |

Safety and Handling

Chlorodicyclohexylphosphine is a corrosive compound that can cause severe skin burns and eye damage.[9][10] It is classified with the GHS05 pictogram and the signal word "Danger". [1][9]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][9]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][9]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P405: Store locked up.[1][9]

Due to its reactivity with water and air, it should be stored in a cool, dry, and well-ventilated area under an inert atmosphere.[1][7]

Synthesis of Chlorodicyclohexylphosphine

Chlorodicyclohexylphosphine can be synthesized via the reaction of phosphorus trichloride (PCl_3) with a cyclohexyl Grignard reagent. The following is a representative experimental protocol.

Experimental Protocol: Synthesis from PCl_3

Materials:

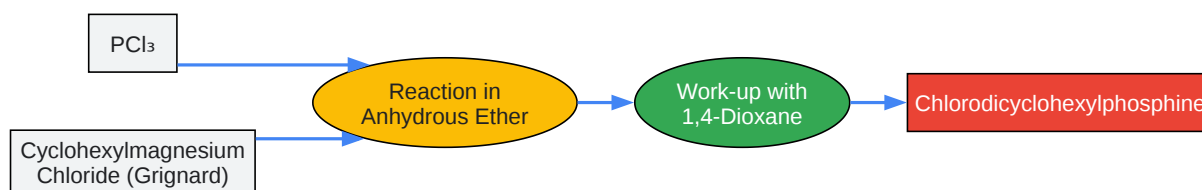
- Magnesium turnings
- Iodine (crystal)
- Cyclohexyl chloride
- Anhydrous tetrahydrofuran (THF)
- Phosphorus trichloride (PCl_3)
- Anhydrous diethyl ether (Et_2O)
- 1,4-Dioxane
- Celite

Procedure:

- Grignard Reagent Preparation: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, magnesium turnings are placed. A crystal of iodine is added, and the flask is gently heated to activate the magnesium. A solution of

cyclohexyl chloride in anhydrous THF is added dropwise to initiate the Grignard reaction. The reaction mixture is stirred until the magnesium is consumed.

- **Reaction with PCl_3 :** The Grignard reagent solution is cooled to $-78\text{ }^\circ\text{C}$. A solution of PCl_3 in anhydrous Et_2O is added dropwise with vigorous stirring.
- **Work-up:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred overnight. 1,4-Dioxane is added to precipitate the magnesium salts. The resulting suspension is stirred for 1 hour.
- **Purification:** The mixture is filtered through a pad of Celite under an inert atmosphere. The solvent is removed under reduced pressure to yield **Chlorodicyclohexylphosphine** as a colorless oil.



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Caption: Synthetic pathway for **Chlorodicyclohexylphosphine**.

Applications in Ligand Synthesis

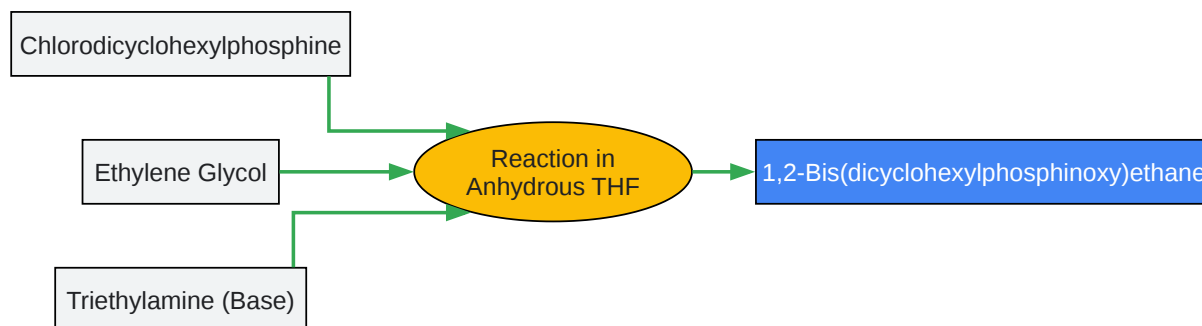
A primary application of **Chlorodicyclohexylphosphine** is as a precursor for the synthesis of bulky, electron-rich phosphine ligands. These ligands are instrumental in various transition metal-catalyzed cross-coupling reactions.

Synthesis of 1,2-Bis(dicyclohexylphosphinoxy)ethane

One common ligand synthesized from **Chlorodicyclohexylphosphine** is 1,2-Bis(dicyclohexylphosphinoxy)ethane. This is achieved through a reaction with ethylene glycol in the presence of a base.^{[4][11]}

Experimental Protocol:

- In a flask under an inert atmosphere, a solution of ethylene glycol and triethylamine in anhydrous THF is prepared.
- **Chlorodicyclohexylphosphine** is added dropwise to the solution at 0 °C.
- The reaction mixture is stirred at room temperature for several hours.
- The triethylammonium chloride precipitate is removed by filtration.
- The solvent is evaporated under reduced pressure to yield the crude product, which can be further purified by recrystallization or chromatography.



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Caption: Synthesis of a diphosphine ligand.

Role in Catalysis

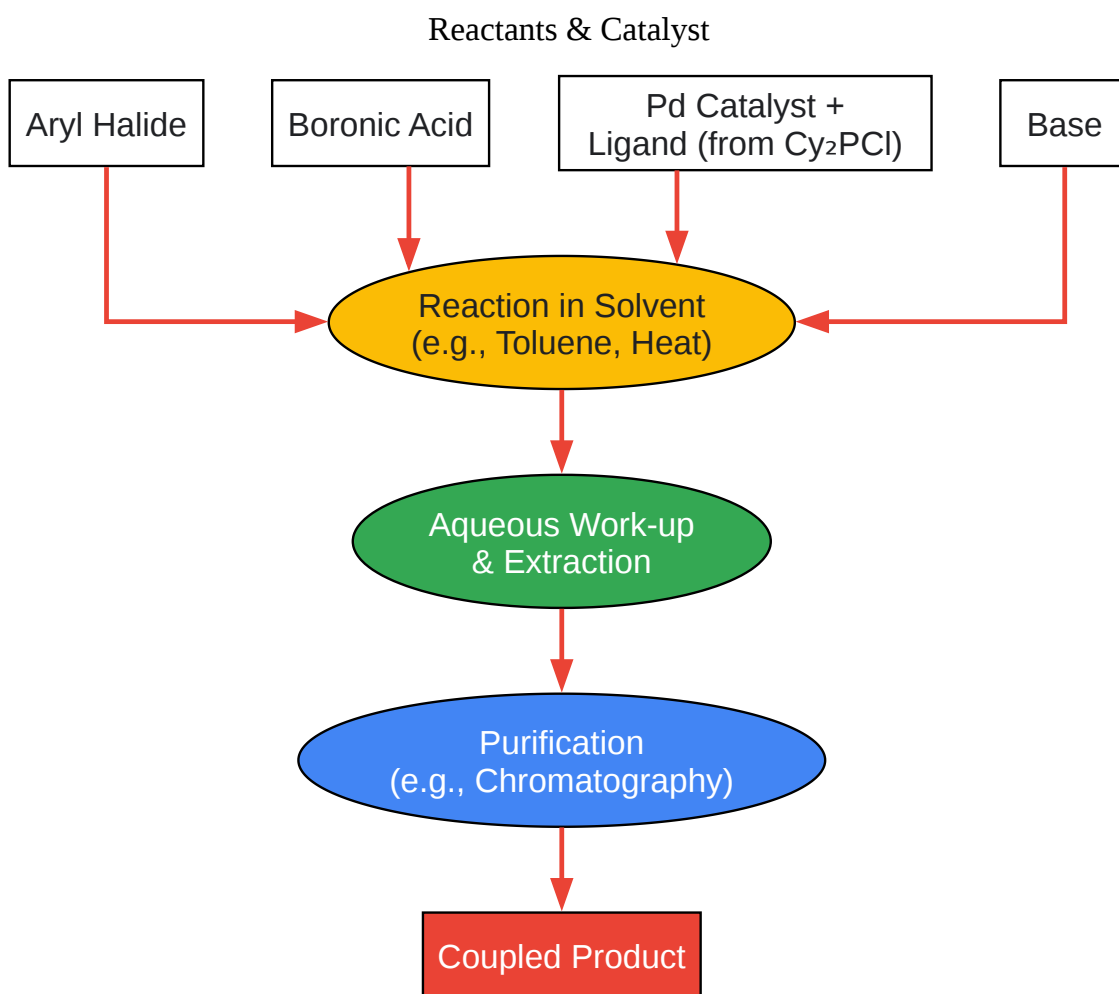
Ligands derived from **Chlorodicyclohexylphosphine** are crucial in a variety of palladium-catalyzed cross-coupling reactions due to their steric bulk and electron-donating properties. These reactions include the Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig amination reactions.^{[6][11][12]}

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a powerful method for the formation of C-C bonds. Ligands derived from **Chlorodicyclohexylphosphine** can enhance the efficiency of this reaction, particularly with challenging substrates.

General Experimental Protocol:

- To a dry flask under an inert atmosphere, add the aryl halide, the boronic acid, a palladium source (e.g., $\text{Pd}(\text{OAc})_2$ or $\text{Pd}_2(\text{dba})_3$), the phosphine ligand (synthesized from **Chlorodicyclohexylphosphine**), and a base (e.g., K_2CO_3 or Cs_2CO_3).
- Add an anhydrous solvent (e.g., toluene, dioxane, or THF).
- Heat the reaction mixture to the desired temperature and monitor the reaction progress by TLC or GC.
- Upon completion, cool the reaction mixture to room temperature, dilute with water, and extract the product with an organic solvent.
- The combined organic layers are dried over anhydrous sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography.



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Caption: General workflow for a Suzuki-Miyaura coupling.

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